

# Dibutyltin maleate molecular structure and synthesis

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## Compound of Interest

Compound Name: *Dibutyltin maleate*

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## Dibutyltin Maleate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the molecular structure, synthesis, and key properties of **dibutyltin maleate**. The information is intended to support research, development, and application activities involving this organotin compound.

### Molecular Structure

**Dibutyltin maleate**, with the chemical formula  $C_{12}H_{20}O_4Sn$ , is an organotin compound where a dibutyltin cation is coordinated with a maleate anion. The structure features a central tin atom bonded to two butyl groups and two oxygen atoms from the maleate ligand, forming a heterocyclic ring.<sup>[1]</sup>

Structural Details:

- Chemical Name: 2,2-Dibutyl-1,3,2-dioxastannepine-4,7-dione
- CAS Number: 78-04-6
- Molecular Weight: 346.99 g/mol <sup>[1]</sup><sup>[2]</sup>

- SMILES: CCCC[Sn]1(CCCC)OC(=O)C=CC(=O)O1

The coordination of the dibutyltin moiety with maleic acid results in a compound that typically appears as a white powder or a colorless to pale yellow liquid.<sup>[1][3]</sup> It exhibits low volatility and is moderately soluble in organic solvents, while being insoluble in water.<sup>[3]</sup>

## Physicochemical and Spectroscopic Data

A summary of the key quantitative data for **dibutyltin maleate** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>20</sub> O <sub>4</sub> Sn	<sup>[1][2]</sup>
Molecular Weight	346.99 g/mol	<sup>[1][2]</sup>
Appearance	White powder or colorless to pale yellow liquid	<sup>[1][3]</sup>
Melting Point	108-113 °C or 135-140 °C (literature)	<sup>[3]</sup>
Solubility	Soluble in benzene and toluene; Insoluble in water	<sup>[3][4]</sup>
Tin Content	~34.2% (theoretical)	<sup>[5][6]</sup>
Saponification Number	~323 (theoretical)	<sup>[5]</sup>

Spectroscopic data is crucial for the identification and characterization of **dibutyltin maleate**. While detailed spectra are best sourced from dedicated databases, the available literature indicates the use of Infrared (IR) and Nuclear Magnetic Resonance (NMR) spectroscopy for its characterization.<sup>[2][7][8]</sup>

## Synthesis of Dibutyltin Maleate

The synthesis of **dibutyltin maleate** can be achieved through several methods. The most common and industrially relevant processes involve the reaction of dibutyltin oxide with maleic anhydride or maleic acid. Two primary experimental protocols are detailed below.

## Method 1: Solvent-Free Reaction of Dibutyltin Oxide and Maleic Anhydride

This method provides a direct route to **dibutyltin maleate** without the need for a solvent, which can be advantageous in terms of process efficiency and environmental considerations.

### Experimental Protocol:

- **Reactant Preparation:** Finely divide 747 g (3 moles) of dibutyltin oxide and 147.5 g (1.5 moles) of maleic anhydride.
- **Mixing:** The reactants are blended in a tumbling-type mixing apparatus, such as a Twin-Shell Dry Blender.
- **Initial Reaction:** The mixture is tumbled at ambient temperature for one hour.
- **Heating:** The walls of the mixing chamber are then heated. After one hour of heating, the temperature of the material should reach approximately 54°C.
- **Reaction Monitoring:** The progress of the reaction can be monitored by techniques such as differential thermal analysis to confirm the formation of **dibutyltin maleate**. The reaction is typically complete at this stage.
- **Further Heating (Optional):** Additional heating for several hours generally does not result in significant changes to the product.

## Method 2: Synthesis in an Inert Cycloaliphatic Hydrocarbon Solvent

This process utilizes a solvent to facilitate the reaction and subsequent purification of the product through crystallization.

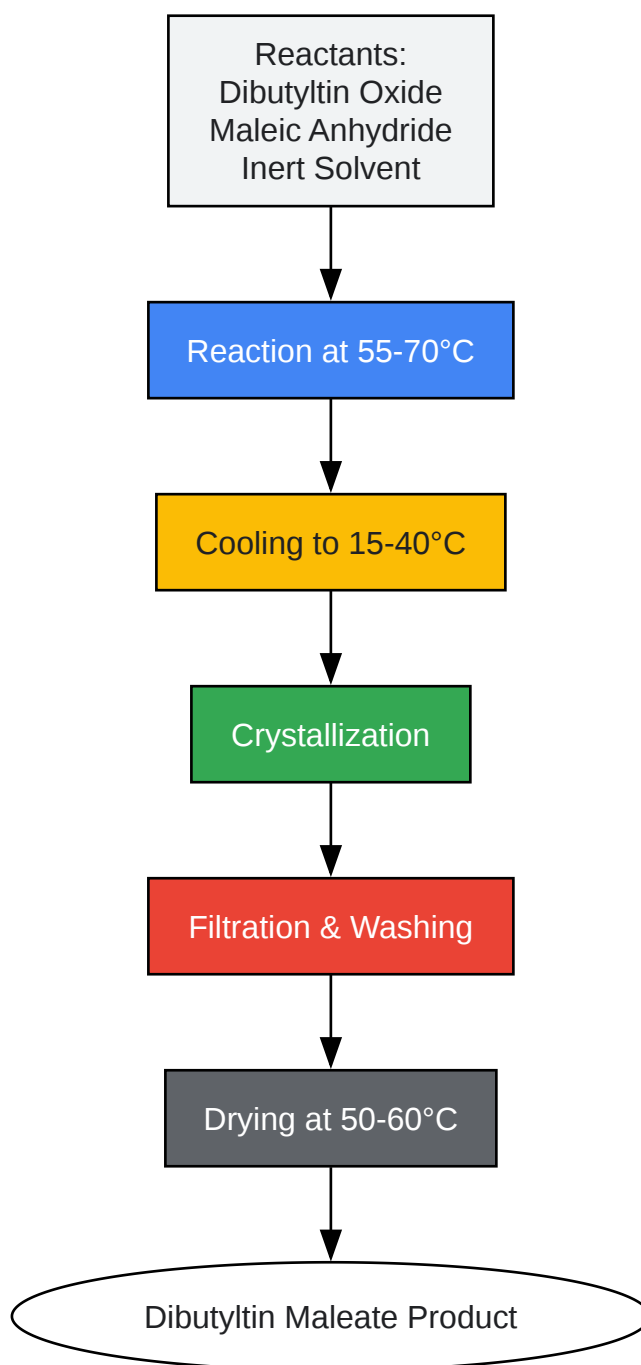
### Experimental Protocol:

- **Reaction Setup:** In a suitable reaction vessel, charge 100 parts by weight of an inert cycloaliphatic hydrocarbon solvent with a boiling point of at least 75°C.

- Addition of Dibutyltin Oxide: Add 100 parts by weight of dibutyltin oxide to the solvent.
- Addition of Maleic Anhydride: Add 37.2-42.0 parts by weight (preferably 39.9 parts) of maleic anhydride to the reaction mixture. The recommended weight ratio of solvent to maleic anhydride is between 1.5:1 and 12:1 (preferably 2.5:1).
- Reaction Conditions: The mixture is heated to 55-70°C (preferably 60°C). The reaction is exothermic, and the temperature may rise to 100-110°C. The reaction is typically held at this temperature for about one hour.
- Crystallization: After the reaction is complete, the mixture is cooled to 15-40°C to induce crystallization of the **dibutyltin maleate** product.<sup>[5]</sup>
- Filtration and Washing: The crystallized product is recovered by filtration. The filter cake is then washed with the solvent.
- Drying: The isolated product is dried at 50-60°C to yield the final **dibutyltin maleate**. This process can achieve a yield of approximately 97.9%.<sup>[5]</sup>

## Synthesis Workflow Diagram

The following diagram illustrates the key steps in the solvent-based synthesis of **dibutyltin maleate**.



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Caption: Solvent-based synthesis of **dibutyltin maleate**.

## Applications and Safety Considerations

**Dibutyltin maleate** is primarily used as a heat stabilizer for polyvinyl chloride (PVC) and as a catalyst in the production of polyurethanes. It is important to note that organotin compounds,

including **dibutyltin maleate**, can be hazardous. This compound is classified as toxic and may cause severe skin burns, eye damage, and may have adverse effects on fertility or the unborn child.[4] Appropriate safety precautions, including the use of personal protective equipment and working in a well-ventilated area, are essential when handling this chemical.[6][9]

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- To cite this document: BenchChem. [Dibutyltin maleate molecular structure and synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3426576#dibutyltin-maleate-molecular-structure-and-synthesis]

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